

Physical properties of 3-Decyne (boiling point, density)

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Compound of Interest

Compound Name: 3-Decyne

Cat. No.: B165594

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An In-depth Technical Guide to the Physical Properties of **3-Decyne**

Introduction

3-Decyne ($C_{10}H_{18}$) is an internal alkyne, a class of unsaturated hydrocarbons characterized by a carbon-carbon triple bond. Its linear structure and the nature of the triple bond influence its physical properties, which are critical for its application in organic synthesis and as a research chemical. This document provides a detailed overview of the boiling point and density of **3-Decyne**, including experimental protocols for their determination, tailored for researchers, scientists, and professionals in drug development.

Physical Properties of 3-Decyne

The primary physical characteristics of **3-Decyne** are summarized below. These values are essential for predicting its behavior in various solvents, reaction conditions, and purification procedures. The data presented is compiled from multiple sources to provide a comprehensive overview.

Quantitative Data Summary

Physical Property	Value	Unit	Source(s)
Boiling Point	175 - 179.2	°C	[1] [2] [3]
Density	0.763 - 0.8	g/cm ³	[1] [2] [3] [4]
Molecular Formula	C ₁₀ H ₁₈	-	[1] [5]
Molecular Weight	138.25	g/mol	[4] [5]
Melting Point	-44	°C	[1]

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical characterization. The following sections detail standard laboratory methodologies for measuring the boiling point and density of liquid alkynes like **3-Decyne**.

Determination of Boiling Point via Simple Distillation

This method is suitable for determining the boiling point of a sufficient quantity (typically >5 mL) of a liquid sample and also serves as a means of purification.[\[6\]](#)[\[7\]](#)

Apparatus:

- Round-bottom flask (distilling flask)
- Heating mantle or sand bath
- Clamps and stand
- Distillation head (still head)
- Thermometer (with appropriate range)
- Condenser (Liebig, Graham, or Allihn)
- Receiving flask
- Boiling chips or magnetic stir bar

- Tubing for condenser water flow

Procedure:

- Place 5-10 mL of **3-Decyne** into the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- Assemble the simple distillation apparatus, ensuring all joints are securely clamped. The thermometer bulb should be positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor distilling into the condenser.
- Connect the condenser to a cold water source, with water entering the lower inlet and exiting from the upper outlet.
- Begin heating the distilling flask gently.
- Observe the temperature as the liquid begins to boil and the vapor rises. The temperature will stabilize as the vapor reaches the thermometer bulb and begins to condense.
- Record the temperature at which a steady distillation rate is achieved (i.e., when condensate is consistently forming and dripping into the receiving flask). This stable temperature is the boiling point.
- Record the ambient atmospheric pressure, as boiling point is pressure-dependent. The values provided in this document are at standard pressure (760 mmHg).

Determination of Density via Vibrating Tube Densitometer

This modern technique offers high precision and requires a small sample volume for determining the density of liquids.^[8]

Apparatus:

- Vibrating tube densitometer
- Syringe for sample injection

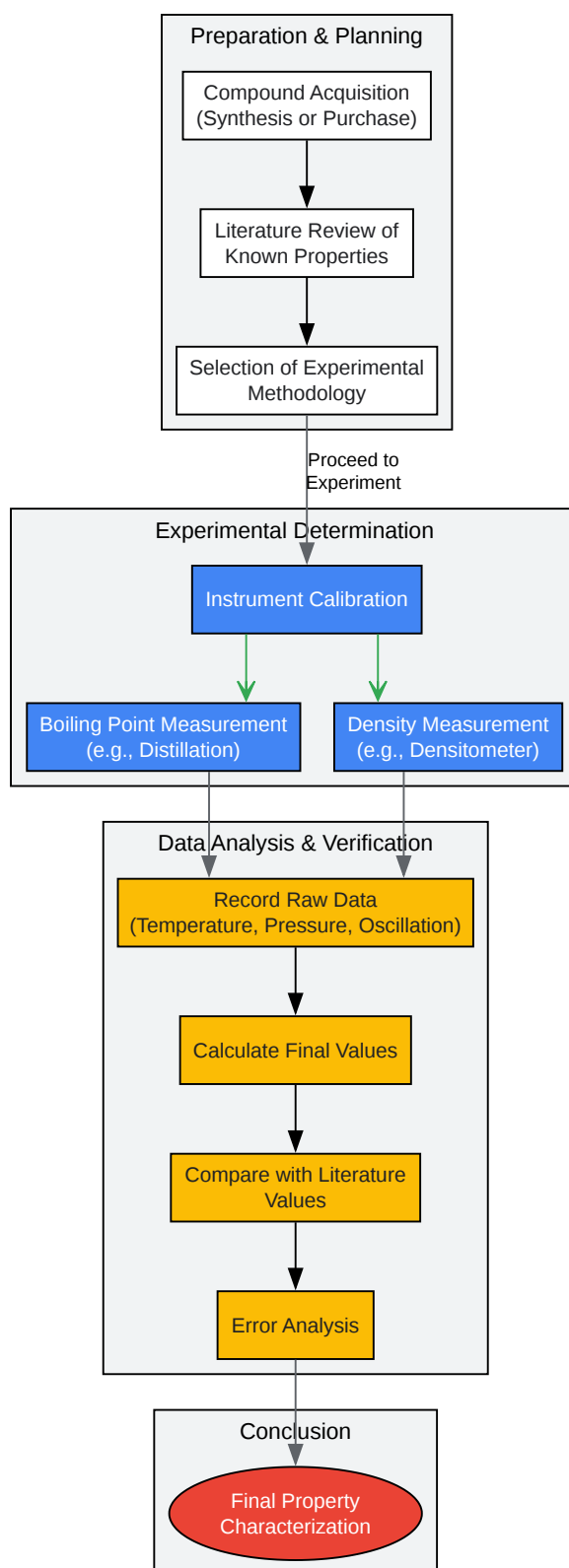
- Thermostatic control unit (Peltier or water bath)
- Sample of **3-Decyne**
- High-purity solvents for cleaning (e.g., ethanol, acetone)
- Dry air or nitrogen source

Procedure:

- **Calibration:** Calibrate the instrument according to the manufacturer's instructions using two standards of known density, typically dry air and deionized water.
- **Temperature Stabilization:** Set the desired measurement temperature using the thermostatic control. Allow the instrument's measuring cell to stabilize at this temperature.
- **Sample Injection:** Carefully inject the **3-Decyne** sample into the measuring cell using a syringe, ensuring no air bubbles are introduced. The cell typically requires 1-2 mL of the sample.
- **Measurement:** The instrument measures the oscillation period of the U-shaped tube containing the sample. This period is directly related to the density of the liquid. The instrument's software automatically converts this period into a density value.
- **Data Recording:** Record the density reading once the value has stabilized.
- **Cleaning:** After measurement, flush the cell with appropriate solvents to remove the sample and then dry it with a stream of air or nitrogen to prepare for the next measurement.

Workflow Visualization

The following diagram illustrates a generalized workflow for the characterization of a chemical compound's physical properties, from initial synthesis or acquisition to final data verification.



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Caption: Workflow for Physical Property Characterization.

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